

# Bisphenol C vs Bisphenol A structural differences

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bisphenol C

Cat. No.: B144803

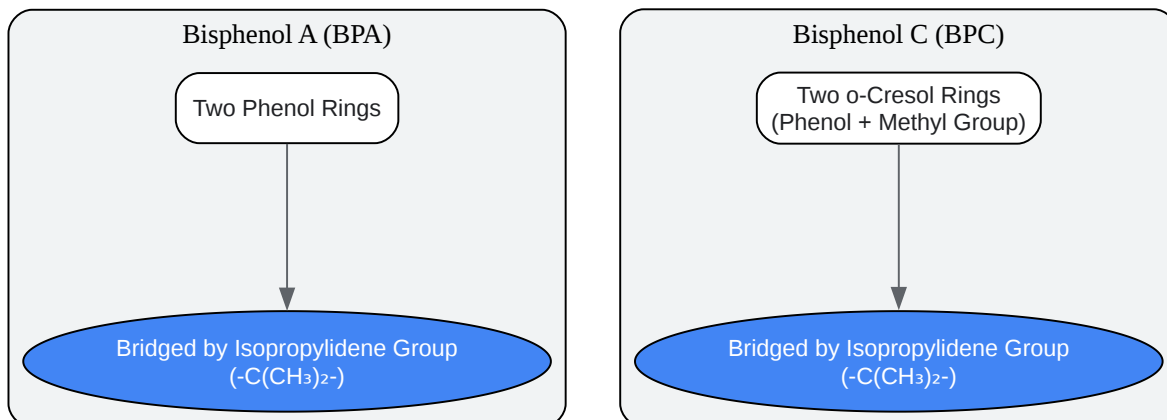
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## Core Structural Analysis: BPA vs. BPC

Bisphenol A and **Bisphenol C** belong to the bisphenol family of chemical compounds, characterized by two hydroxyphenyl groups linked by a bridging carbon structure. The primary distinction between them arises from the precursors used in their synthesis, which directly alters their final chemical structure.

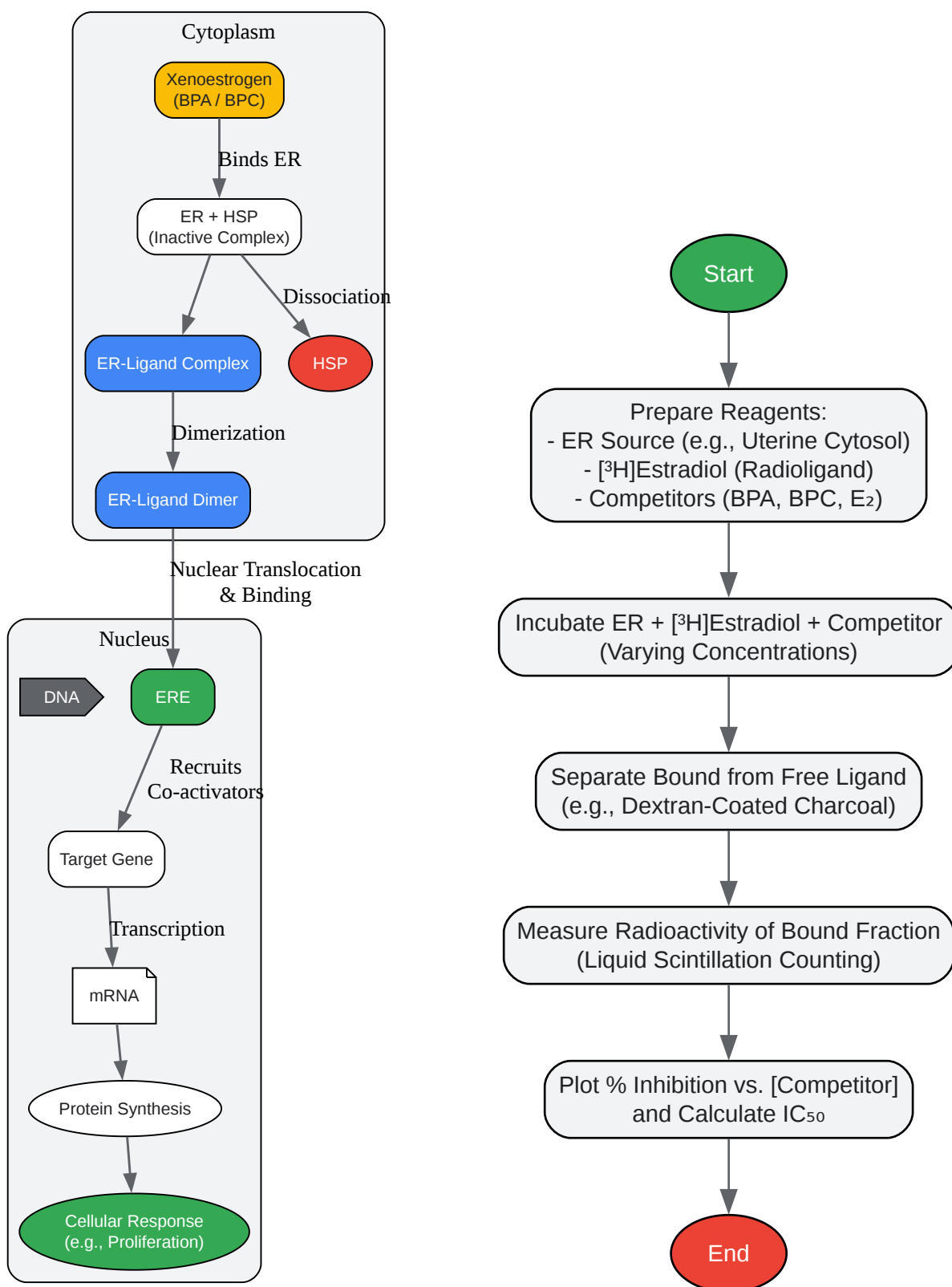
- Bisphenol A (BPA) is synthesized through the condensation of two equivalents of phenol with one equivalent of acetone.[1] This reaction results in a central isopropylidene bridge connecting the two 4-hydroxyphenyl rings.[2][3][4] Its chemical name is 4,4'-(propane-2,2-diyl)diphenol.[5]
- **Bisphenol C** (BPC), in its most common formulation (CAS 79-97-0), is synthesized from two equivalents of o-cresol and one equivalent of acetone.[6] This results in a structure identical to BPA's core but with the addition of a methyl group on each phenolic ring, positioned ortho to the hydroxyl group (at the 3 and 3' positions).[7][8] Its chemical name is 2,2-bis(4-hydroxy-3-methylphenyl)propane.[7]

It is critical to note that the "**Bisphenol C**" designation can be ambiguous. While CAS 79-97-0 is the cresol-derived variant, the term has also been applied to other compounds, such as 1,1-dichloro-2,2-bis(4-hydroxyphenyl)ethylene (CAS 14868-03-2).[9][10][11] This guide focuses on the cresol-derived BPC (CAS 79-97-0) as the primary comparator to BPA.



Key Structural Difference

BPC possesses two additional methyl groups on the phenolic rings compared to BPA.



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- To cite this document: BenchChem. [Bisphenol C vs Bisphenol A structural differences]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144803#bisphenol-c-vs-bisphenol-a-structural-differences]

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